

# An In-depth Technical Guide to the Physical Properties of 3-Methylbutyl Pentanoate

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## Compound of Interest

Compound Name: 3-Methylbutyl pentanoate

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This technical guide provides a comprehensive overview of the core physical properties of **3-methylbutyl pentanoate**, also known as isopentyl pentanoate or isoamyl valerate. The information herein is intended to support research, development, and quality control activities where this chemical compound is utilized.

## Core Physical and Chemical Properties

**3-Methylbutyl pentanoate** is a fatty acid ester with the chemical formula  $C_{10}H_{20}O_2$ .<sup>[1]</sup> It is formed from the esterification of 3-methylbutanol (isoamyl alcohol) and pentanoic acid (valeric acid).<sup>[1]</sup> This compound is recognized for its characteristic fruity aroma and sees use as a flavoring and fragrance agent.<sup>[1]</sup>

## Quantitative Physical Data

The following table summarizes the key physical properties of **3-methylbutyl pentanoate**.

Property	Value	Units	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	-	[1][2]
Molecular Weight	172.26	g/mol	[1][3][4]
Boiling Point	188	°C	[5]
Melting Point	-68.47 (estimate)	°C	[5]
Density	0.862	g/mL (at 20 °C)	[5]
Refractive Index	1.416	n <sub>20/D</sub>	[5]
Water Solubility	0.18	g/L (predicted)	[3]
LogP (Octanol/Water)	3.58 (predicted)	-	[3]

## Experimental Protocols for Property Determination

The following sections detail standardized laboratory protocols for the experimental determination of the primary physical properties of liquid esters like **3-methylbutyl pentanoate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A simple distillation is a reliable method for both purifying the ester and determining its boiling point.[6]

Apparatus:

- Round-bottom flask (e.g., 5 mL)
- Distillation head with thermometer adapter
- Condenser
- Receiving flask
- Heating mantle or sand bath
- Boiling chips or magnetic stir bar

- Thermometer

#### Procedure:

- Place approximately 5 mL of **3-methylbutyl pentanoate** into the round-bottom flask along with a few boiling chips.[\[6\]](#)
- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned slightly below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[\[7\]](#)
- Begin heating the flask. The liquid will start to vaporize, and the vapor will rise and enter the condenser.
- Observe the temperature on the thermometer. It will rise and then stabilize as the vapor of the pure substance surrounds the bulb.
- Record the temperature at which the liquid is actively boiling and condensing into the receiving flask. This stable temperature is the boiling point.[\[6\]](#)
- Record the atmospheric pressure, as boiling point is pressure-dependent.

Density is the mass of a substance per unit volume.

#### Apparatus:

- Electronic balance
- Graduated cylinder (e.g., 10 or 25 mL) or a pycnometer for higher accuracy
- Thermometer

#### Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[\[8\]](#)
- Carefully add a known volume (e.g., 10 mL) of **3-methylbutyl pentanoate** to the graduated cylinder. Read the volume from the bottom of the meniscus.[\[8\]](#)[\[9\]](#)

- Measure and record the combined mass of the graduated cylinder and the ester.[8]
- Subtract the mass of the empty cylinder from the combined mass to determine the mass of the ester.[8]
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ . [9]
- Measure and record the temperature of the liquid, as density is temperature-dependent.
- For improved accuracy, repeat the measurement multiple times and calculate the average.[8]

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to assess purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (optional, for high precision)
- Dropper or pipette
- Kimwipes and a suitable solvent (e.g., ethanol or acetone) for cleaning

Procedure:

- Ensure the prism of the refractometer is clean and dry.
- Calibrate the instrument if necessary, typically using distilled water.
- Using a clean dropper, place a few drops of **3-methylbutyl pentanoate** onto the lower prism of the refractometer.
- Close the prisms. The liquid should spread to form a thin film.
- Look through the eyepiece and turn the adjustment knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If color fringing is observed, adjust the chromaticity screw to eliminate it.

- Read the refractive index from the scale.
- Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.

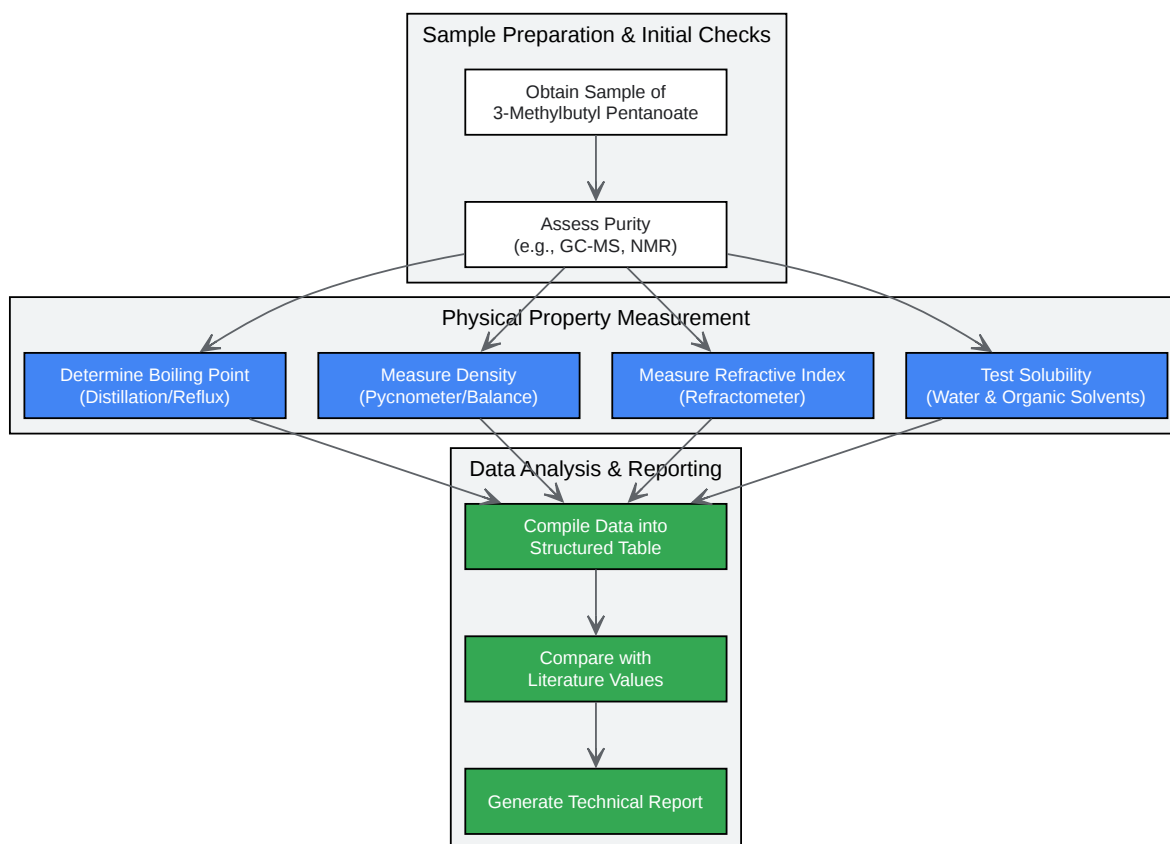
Solubility is the property of a solute to dissolve in a solvent. Esters with shorter carbon chains are somewhat soluble in water, while longer-chain esters are generally insoluble due to their hydrophobic nature.<sup>[10]</sup>

#### Qualitative Procedure:

- Take three test tubes. Add 2 mL of water to the first, 2 mL of ethanol to the second, and 2 mL of a nonpolar organic solvent like hexane to the third.
- To each test tube, add 0.5 mL of **3-methylbutyl pentanoate**.
- Gently shake each test tube and observe.
- Record whether the ester is soluble (forms a single clear phase), partially soluble (the solution becomes cloudy or forms layers after settling), or insoluble (two distinct layers remain).<sup>[11]</sup> Esters are generally soluble in organic solvents like acetone and alcohols but have limited solubility in water.<sup>[12]</sup>

## Workflow and Process Visualization

The following diagram illustrates the logical workflow for the physical characterization of a liquid chemical sample such as **3-methylbutyl pentanoate**.



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Caption: Workflow for physical property determination.

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